

Personal protective equipment for handling SLM6031434 hydrochloride

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Compound of Interest

Compound Name: SLM6031434 hydrochloride

Cat. No.: B610875

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Essential Safety and Handling Guide for SLM6031434 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **SLM6031434 hydrochloride**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Physicochemical and Storage Data

A summary of the key quantitative data for **SLM6031434 hydrochloride** is presented below.

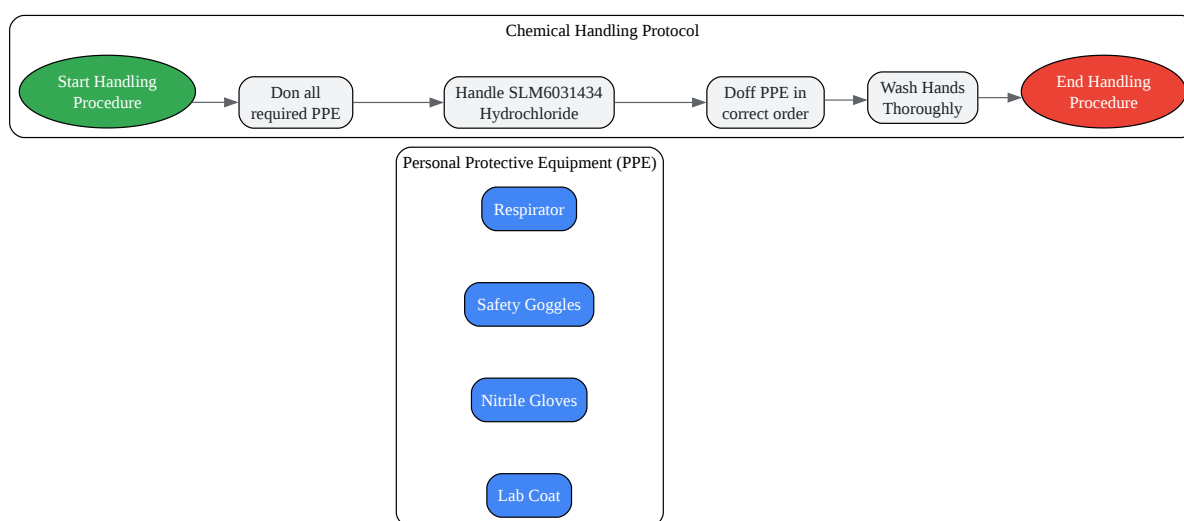
Property	Value
Molecular Formula	C ₂₂ H ₃₀ F ₃ N ₅ O ₂ · HCl
Molecular Weight	490.0 g/mol
Appearance	Crystalline solid
Purity	≥98%
Solubility	Soluble in Ethanol (approx. 5 mg/ml), DMSO (approx. 20 mg/ml), and Dimethylformamide (DMF) (approx. 20 mg/ml).[1] Sparingly soluble in aqueous buffers.[1]
Storage Temperature	-20°C[1]
Stability	≥2 years at -20°C[1]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **SLM6031434 hydrochloride** indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety protocols for handling chemical compounds, especially when comprehensive toxicological data is unavailable.[2] The product information sheet advises that this material should be considered hazardous until more information is known.[1][3] Therefore, the following personal protective equipment is recommended to minimize exposure and ensure user safety.

- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling the compound.[4] Gloves should be inspected before use and changed frequently, especially if contaminated.
- **Eye Protection:** Safety glasses with side shields or goggles are mandatory to protect against splashes and airborne particles.[4]
- **Respiratory Protection:** A NIOSH-approved respirator is recommended, particularly when handling the powder outside of a ventilated enclosure, to prevent inhalation of dust particles. [4]

- Protective Clothing: A laboratory coat must be worn to protect the skin and clothing.^[4] Ensure it is fully buttoned.
- Footwear: Closed-toe shoes should be worn in the laboratory at all times.



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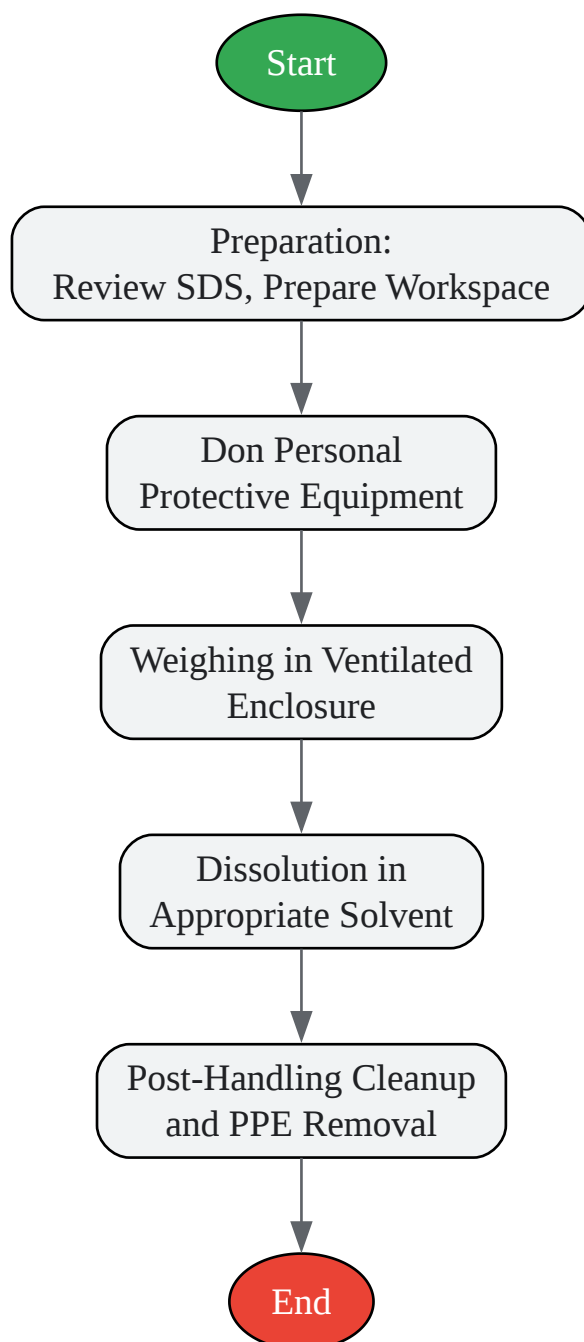
Recommended PPE for handling **SLM6031434 hydrochloride**.

Operational Plan: Step-by-Step Handling Procedure

To ensure safe handling and maintain the integrity of the compound, the following operational steps should be followed:

- Preparation:
 - Read the Safety Data Sheet (SDS) and this guide thoroughly before starting any work.
 - Ensure a clean and organized workspace.
 - Verify that a chemical spill kit is readily accessible.
 - Prepare all necessary equipment, including a calibrated balance, weighing paper, and appropriate solvent.
- Personal Protective Equipment (PPE):
 - Don the recommended PPE as outlined in the section above.
- Weighing and Aliquoting:
 - Handle the solid compound in a chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
 - Use appropriate tools (e.g., spatula) to handle the powder. Avoid creating dust.
 - Close the container tightly after use to prevent contamination and exposure to moisture and air.
- Dissolution:
 - To prepare a stock solution, dissolve the compound in a suitable solvent such as DMSO.
[\[1\]](#)
 - For aqueous solutions, it is recommended to first dissolve the compound in DMSO and then dilute with the aqueous buffer of choice.[\[1\]](#)
 - Aqueous solutions should not be stored for more than one day.[\[1\]](#)

- Post-Handling:
 - Clean all equipment and the work area thoroughly after use.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.



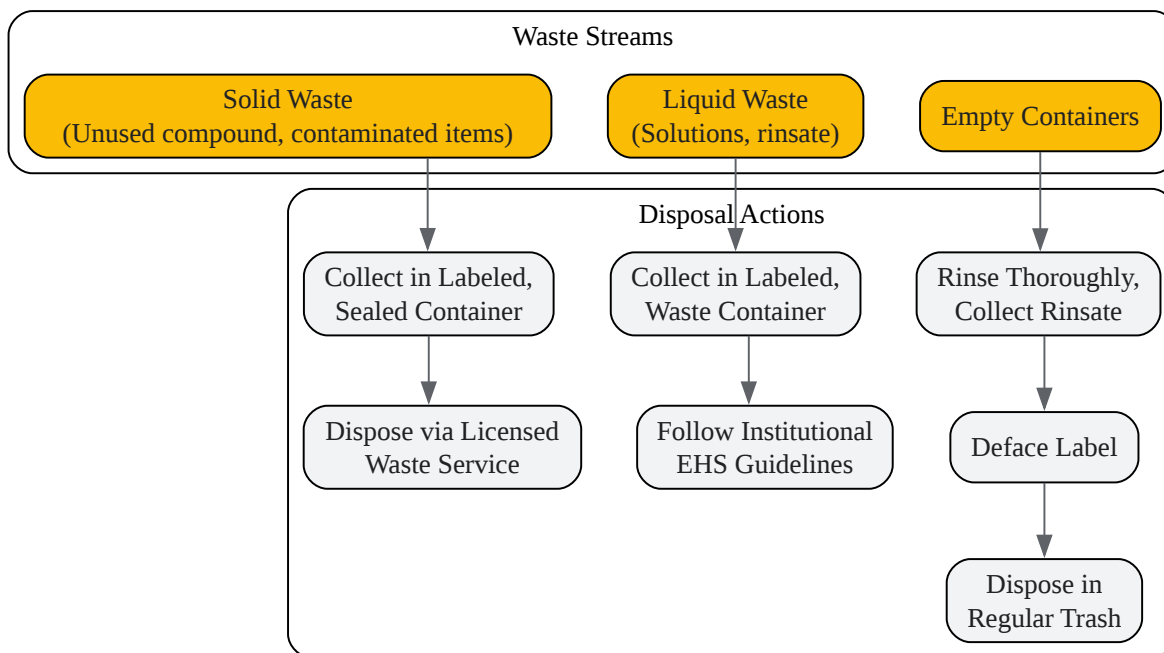
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Step-by-step workflow for handling **SLM6031434 hydrochloride**.

Disposal Plan

Proper disposal of chemical waste is essential to protect the environment and comply with regulations.

- Solid Waste:
 - Unused solid **SLM6031434 hydrochloride** should be collected in a clearly labeled, sealed container.
 - Contaminated materials such as weighing paper, gloves, and pipette tips should also be collected in a designated waste container.
 - Dispose of the solid waste through a licensed chemical waste disposal service.
- Liquid Waste:
 - Solutions of **SLM6031434 hydrochloride** should be collected in a labeled, sealed, and appropriate waste container. Do not pour chemical waste down the drain.
 - Follow your institution's guidelines for the disposal of non-hazardous chemical waste.^[5]^[6]
If unsure, consult your institution's Environmental Health and Safety (EHS) department.
- Empty Containers:
 - Empty containers should be thoroughly rinsed with an appropriate solvent. The rinsate should be collected as chemical waste.
 - Once cleaned, deface the label on the container before disposing of it in the regular trash.^[5]



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Disposal plan for **SLM6031434 hydrochloride** waste streams.

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